Methyl isolithocholate-d7 supplier and pricing

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Compound of Interest

Compound Name:	*Methyl isolithocholate-d7*
Cat. No.:	*B12422496*

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Technical Guide: Methyl Isolithocholate-d7

Sourcing, Chemistry, and Application in High-Precision Metabolomics

Part 1: Executive Summary

Methyl Isolithocholate-d7 (Methyl 3

-hydroxy-5

-cholan-24-oate-d7) is a stable isotope-labeled derivative of isolithocholic acid. It serves two primary functions in modern drug development and metabolomics:

- Analytical Standard: It acts as a robust Internal Standard (ISTD) for the quantification of secondary bile acids, specifically distinguishing the 3

  -hydroxyl isomer (Isolithocholic) from the toxic 3

  -hydroxyl isomer (Lithocholic acid) in LC-MS/MS and GC-MS workflows.
- Pharmacological Probe: As a methylated, lipophilic analog, it is utilized in mechanistic studies involving the TGR5 (GPBAR1) receptor, where bile acid hydrophobicity correlates with receptor activation potency.

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This guide provides a validated sourcing landscape, technical specifications, and a self-validating LC-MS/MS protocol for integrating this compound into bioanalytical workflows.

Part 2: Sourcing Landscape & Pricing

Current Market Status: **Methyl Isolithocholate-d7** is a specialized catalog item, not a commodity chemical. It is typically synthesized on-demand or stocked in small quantities by isotope-specialist CROs.

Primary Suppliers & Catalog Data

Supplier	Catalog No.	Purity / Enrichment	Pack Size	Estimated Price (USD)*
Clearsynth	CS-T-99472	98% Chemical; 99% Isotopic	1 mg - 10 mg	$850 - $1,200 / mg
Pharmaffiliates	PA STI 062200	97% Chemical; >98% Isotopic	1 mg - 100 mg	Inquire (Bulk avail.)
BenchChem	B1214612	95%	Custom	Inquire
Toronto Research Chemicals	Custom	Requires Custom Synthesis Request	N/A	$2,000+ (Setup fee)

*Note: Prices are estimates based on Q1 2025 industry averages for d7-labeled bile acids. "Inquire" indicates prices fluctuate based on batch synthesis availability.

Procurement Strategy (Senior Scientist Recommendation)

- Batch Consistency: Always request a Certificate of Analysis (CoA) verifying the Isotopic Distribution. Ensure the D0 (unlabeled) contribution is <0.5% to prevent interference with the endogenous analyte.
- Lead Time: If not in stock at Clearsynth, synthesis lead times range from 4–8 weeks. Plan accordingly for clinical trial timelines.

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Part 3: Technical Specifications & Chemistry

To ensure experimental reproducibility, the standard must meet the following physicochemical criteria.

- Chemical Name: Methyl 3

  -hydroxy-5

  -cholan-24-oate-d7

- Molecular Formula:

  [1]

- Molecular Weight: ~397.64 g/mol (vs. 390.56 g/mol for unlabeled)

- Solubility: Soluble in Dichloromethane, Methanol, and Ethyl Acetate. Practically insoluble in water.

- Isomeric Integrity: Critical. The compound must be the 3

  -epimer. Contamination with the 3

  -epimer (Lithocholate) renders it useless for isomer-specific quantification.

Isotopic Labeling Logic

The "d7" labeling typically involves:

- Ring Labeling (d4): Exchangeable protons at C2, C4, or C11/C12 positions on the steroid nucleus.

- Methyl Ester Labeling (d3): Use of

  or

  during esterification. Why this matters: The d7 mass shift (+7 Da) moves the ISTD signal safely away from the M+1 and M+2 natural isotopes of the endogenous analyte, eliminating "crosstalk" in the mass spectrometer.

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Part 4: Mechanistic Context (The "Iso" vs. "Litho" Problem)

In drug development, distinguishing Isolithocholic Acid (IsoLCA) from Lithocholic Acid (LCA) is vital.[2][3][4] LCA is hepatotoxic and promotes cholestasis. IsoLCA is a detoxification product formed by gut bacteria (via 3

-hydroxysteroid dehydrogenase).

- LCA (3

  -OH): Toxic, hydrophobic.

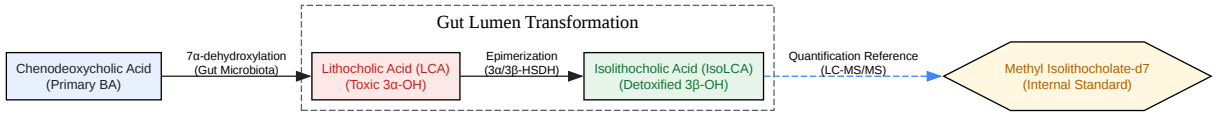
- IsoLCA (3

  -OH): Less toxic, more easily excreted.

- **Methyl Isolithocholate-d7**: Allows researchers to track this detoxification pathway without interference from the endogenous pool.

Pathway Visualization

The following diagram illustrates the microbial biotransformation and the role of the standard.



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Caption: Microbial epimerization of toxic Lithocholic Acid to Isolithocholic Acid. The d7-standard provides a stable reference for quantifying this detoxification step.

Part 5: Experimental Protocol (LC-MS/MS)

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Objective: Quantify Methyl Isolithocholate (and free Isolithocholic acid) in plasma or liver tissue.
Challenge: Separation of 3

and 3

isomers.

1. Sample Preparation (Liquid-Liquid Extraction)

- Step 1: Aliquot 50

  L of plasma/tissue homogenate.

- Step 2 (Spike): Add 10

  L of **Methyl Isolithocholate-d7** working solution (100 ng/mL in MeOH).

- Step 3 (Precipitate): Add 200

  L ice-cold Acetonitrile (ACN) to precipitate proteins. Vortex 30s.

- Step 4: Centrifuge at 14,000 x g for 10 min at 4°C.

- Step 5: Evaporate supernatant under Nitrogen stream. Reconstitute in 100

  L 50:50 MeOH:Water.

2. LC-MS/MS Conditions

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 100 mm, 1.7

  m) OR Phenomenex Kinetex C18.

  - Note: C18 is sufficient if methanol is used, but PFP (Pentafluorophenyl) columns offer superior isomer separation for bile acids.

- Mobile Phase A: Water + 0.01% Formic Acid + 2mM Ammonium Acetate.

- Mobile Phase B: Methanol + 2mM Ammonium Acetate.

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- Expert Tip: Ammonium acetate is critical for ionization efficiency in negative mode (for free acids) or positive mode (for methyl esters). Methyl esters often ionize better in Positive Mode ([M+H]+ or [M+NH4]+).

3. MRM Transitions (Quantification)

The Methyl ester modification changes the ionization strategy compared to free bile acids.

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Mode
Methyl Isolithocholate (Endogenous)	391.3	373.3	20	Positive
Methyl Isolithocholate (Endogenous)	408.3	391.3	15	Positive
Methyl Isolithocholate-d7 (ISTD)	398.3	380.3	20	Positive

Note: If analyzing the free acid (Isolithocholic Acid) using this standard, you must account for the retention time shift caused by the methyl group, or hydrolyze the sample first.

Part 6: References

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